

Spectroscopic Profile of 4-Heptylaniline: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Heptylaniline

CAS No.: 37529-27-4

Cat. No.: B1295431

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectral data for the aromatic amine **4-Heptylaniline** (CAS No: 37529-27-4). The document details predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, alongside standardized experimental protocols for data acquisition. This information is crucial for the identification, characterization, and quality control of **4-Heptylaniline** in research and development settings.

Data Presentation

The following sections present the predicted spectroscopic data for **4-Heptylaniline**. This data is based on the analysis of structurally similar compounds and established principles of spectroscopic interpretation, as explicit experimental peak lists are not readily available in public databases.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Proton NMR) Data (Predicted)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~ 6.95	Doublet	2H	Ar-H (ortho to -NH ₂)
~ 6.60	Doublet	2H	Ar-H (meta to -NH ₂)
~ 3.55	Broad Singlet	2H	-NH ₂
~ 2.48	Triplet	2H	Ar-CH ₂ -
~ 1.55	Quintet	2H	Ar-CH ₂ -CH ₂ -
~ 1.30	Multiplet	8H	-(CH ₂) ₄ -CH ₃
~ 0.88	Triplet	3H	-CH ₃

¹³C NMR (Carbon-13 NMR) Data (Predicted)

Chemical Shift (δ , ppm)	Assignment
~ 144.8	C-NH ₂
~ 129.5	C-CH ₂ R
~ 129.0	Ar-CH (meta to -NH ₂)
~ 115.1	Ar-CH (ortho to -NH ₂)
~ 35.0	Ar-CH ₂ -
~ 31.9	-(CH ₂) ₅ -CH ₃ (various signals)
~ 31.6	-(CH ₂) ₅ -CH ₃ (various signals)
~ 29.3	-(CH ₂) ₅ -CH ₃ (various signals)
~ 29.2	-(CH ₂) ₅ -CH ₃ (various signals)
~ 22.7	-CH ₂ -CH ₃
~ 14.1	-CH ₃

Infrared (IR) Spectroscopy

The IR spectrum of **4-Heptylaniline** is predicted to exhibit the following characteristic absorption bands.

Wavenumber (cm ⁻¹)	Intensity	Functional Group Vibration
3450 - 3300	Medium	N-H stretch (asymmetric and symmetric)
3050 - 3000	Medium	Aromatic C-H stretch
2955 - 2850	Strong	Aliphatic C-H stretch
~ 1620	Strong	N-H bend (scissoring)
~ 1520	Strong	Aromatic C=C stretch
~ 820	Strong	p-disubstituted C-H bend (out-of-plane)

Mass Spectrometry (MS)

The mass spectrum of **4-Heptylaniline** is expected to show the following key fragments under electron ionization (EI).

m/z	Relative Intensity	Proposed Fragment
191	High	[M] ⁺ (Molecular Ion)
106	High	[M - C ₆ H ₁₃] ⁺ (Benzylic cleavage)
107	Medium	[M - C ₆ H ₁₂] ⁺

Experimental Protocols

The following are detailed methodologies for the key spectroscopic experiments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Approximately 10-20 mg of **4-Heptylaniline** is dissolved in 0.6-0.7 mL of deuterated chloroform (CDCl_3) containing tetramethylsilane (TMS) as an internal standard. The solution is transferred to a 5 mm NMR tube.
- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher) is used.
- **^1H NMR Acquisition:** The spectrum is acquired at room temperature using a standard pulse sequence. A sufficient number of scans are collected to ensure a good signal-to-noise ratio, with a relaxation delay of 1-2 seconds.
- **^{13}C NMR Acquisition:** A proton-decoupled ^{13}C NMR spectrum is acquired. A larger number of scans is typically required compared to ^1H NMR to achieve an adequate signal-to-noise ratio.
- **Processing:** The raw data is Fourier transformed, phase-corrected, and baseline-corrected. Chemical shifts are referenced to the TMS signal at 0.00 ppm.

Fourier-Transform Infrared (FTIR) Spectroscopy

- **Sample Preparation:** As **4-Heptylaniline** is a liquid at room temperature, a "neat" sample is prepared by placing a drop of the liquid between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates to form a thin capillary film.
- **Instrumentation:** A Fourier-transform infrared (FTIR) spectrometer is used.
- **Data Acquisition:** A background spectrum of the clean salt plates is first recorded. The sample is then placed in the instrument's sample compartment, and the spectrum is recorded, typically over a range of 4000 to 400 cm^{-1} .
- **Processing:** The sample spectrum is ratioed against the background spectrum to yield the final absorbance or transmittance spectrum.

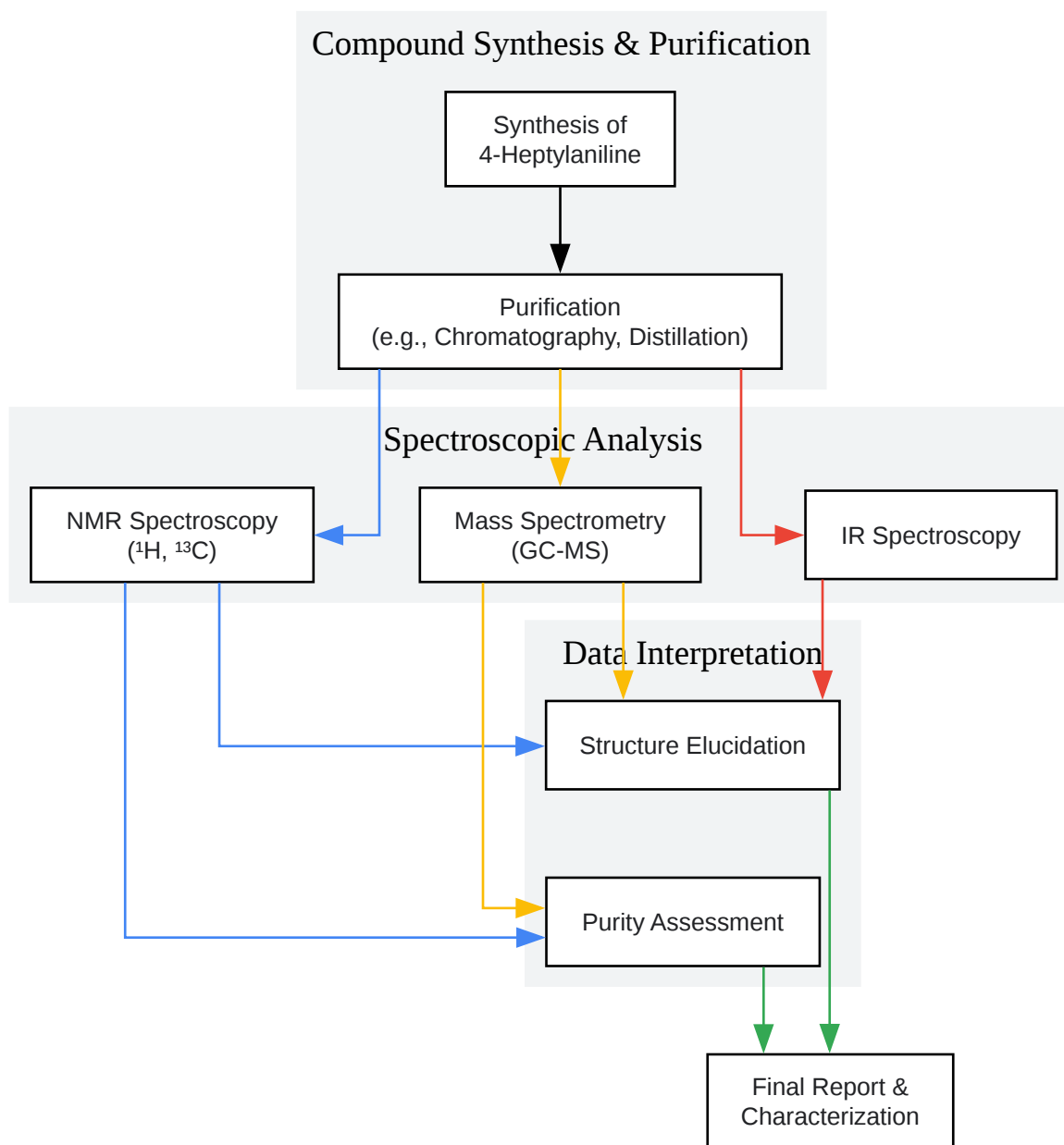
Gas Chromatography-Mass Spectrometry (GC-MS)

- **Sample Preparation:** A dilute solution of **4-Heptylaniline** is prepared in a volatile organic solvent such as dichloromethane or methanol.
- **Instrumentation:** A gas chromatograph coupled to a mass spectrometer with an electron ionization (EI) source is used.

- GC Conditions:
 - Injector Temperature: 250 °C
 - Oven Program: An initial temperature of 100 °C, ramped to 280 °C at a rate of 15 °C/min.
 - Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 500.
- Data Analysis: The total ion chromatogram (TIC) is analyzed to determine the retention time of the compound. The mass spectrum corresponding to the GC peak is then analyzed to identify the molecular ion and characteristic fragment ions.

Visualization

The following diagram illustrates a generalized workflow for the spectroscopic analysis of a chemical compound like **4-Heptylaniline**.



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Caption: Workflow for the synthesis, purification, and spectroscopic characterization of **4-Heptylaniline**.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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